

An In-depth Technical Guide to the Safe Handling of Hexanoyl Chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **hexanoyl chloride**, a versatile reagent in organic synthesis. Adherence to these protocols is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

Hexanoyl chloride, also known as caproyl chloride, is a flammable and corrosive liquid. Its key physical and chemical properties are summarized below.



Property	Value	References
Molecular Formula	C ₆ H ₁₁ ClO	[1][2][3]
Molecular Weight	134.60 g/mol	[3][4]
CAS Number	142-61-0	[2][4][5][6][7][8]
Appearance	Clear colorless to pale yellow liquid	[7][9]
Odor	Pungent, acrid	[9]
Boiling Point	150-153 °C (lit.)	[1][7][9]
Density	0.963 g/mL at 25 °C (lit.)	[1][7]
Flash Point	50 °C (122 °F) - closed cup	[1]
Solubility	Soluble in ether and chloroform. Decomposes in water.	[1][7]
Refractive Index	n20/D 1.426 (lit.)	[1][7]

Hazard Identification and Classification

Hexanoyl chloride is classified as a hazardous substance. The primary hazards are its flammability and corrosivity.[5] It causes severe skin burns, eye damage, and is a lachrymator (a substance that causes tearing).[4]

Hazard Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage



Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **hexanoyl chloride**.

- 3.1. Personal Protective Equipment (PPE)
- Eye and Face Protection: Wear tightly sealed safety goggles and a face shield.[4]
- Skin Protection: Wear appropriate protective gloves (e.g., butyl rubber, neoprene) and chemical-resistant clothing to prevent skin exposure.[1][6] An easily accessible safety shower is essential.[6]
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[6] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors and acid gases should be worn.[4]

3.2. Handling Procedures

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and in good working order.
 - Work exclusively within a certified chemical fume hood.
 - Remove all potential ignition sources, including open flames, hot surfaces, and sparkproducing equipment.[5][10]
 - Use non-sparking tools and explosion-proof equipment. [5][8]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[5]
 [10]
- Dispensing:
 - Slowly dispense the required amount of hexanoyl chloride from the storage container into the reaction vessel.



- Keep the container tightly closed when not in use.[5][10]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.[5]
 - Decontaminate all equipment that has come into contact with hexanoyl chloride.
 - Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[4][8]

3.3. Storage

- Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[4][5]
- Keep containers tightly closed and protected from moisture, as it reacts violently with water.
 [4][6]
- Store in a corrosives-compatible and flammables-rated area.[2][6]
- Store locked up and away from incompatible materials such as strong acids and bases,
 oxidizing agents, and alcohols.[4][5][6]

Emergency Procedures

4.1. First Aid Measures

- General Advice: Immediate medical attention is required in all cases of exposure.[4]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Call a physician immediately.[5][11]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Call a physician immediately.[4][5]
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing for at least 15



minutes. Call a physician immediately.[5]

• Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[4][5]

4.2. Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide.[5] Alcohol-resistant foam is also effective.
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.[4]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6][10] Hazardous decomposition products upon combustion include toxic fumes, carbon oxides (CO, CO₂), phosgene, and hydrogen chloride gas.[4][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective clothing.[5]

4.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[4] Remove all sources of ignition and ensure adequate ventilation.[5] Avoid breathing vapors and contact with skin or eyes.[5]
- Environmental Precautions: Prevent the product from entering drains or waterways.[4]
- Containment and Cleaning Up: For small spills, absorb with an inert material such as sand, silica gel, or vermiculite.[4][8] For large spills, dike the area to contain the spill.[8] Collect the absorbed material into a suitable container for disposal.[4] Use non-sparking tools for cleanup.[8]

Diagrams



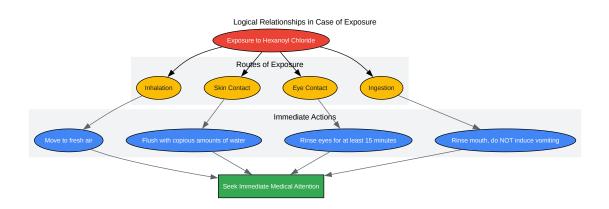
General Handling Workflow for Hexanoyl Chloride Preparation Don Personal Protective Equipment (PPE) Verify fume hood is operational Remove ignition sources Ground and bond equipment Proceed to handling Handling Dispense hexanoyl chloride in fume hood Keep container closed when not in use Finished with reagent Post-Handling Decontaminate equipment Wash hands and exposed skin

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Dispose of waste properly

Caption: General handling workflow for hexanoyl chloride.





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Caption: Logical relationships in case of exposure to **hexanoyl chloride**.

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